

Solubility Profile of (S)-(+)-Mandelamide: A Technical Guide

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Compound of Interest

Compound Name: (S)-(+)-Mandelamide

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This technical guide provides an in-depth overview of the solubility of **(S)-(+)-Mandelamide** in common organic solvents. Due to a lack of extensive published quantitative data, this document focuses on providing a detailed experimental protocol for determining solubility, alongside available qualitative information, to empower researchers in their specific applications.

Introduction to (S)-(+)-Mandelamide

(S)-(+)-Mandelamide, the (S)-enantiomer of 2-hydroxy-2-phenylacetamide, is a chiral organic compound. Its structure, featuring a hydroxyl group and an amide functional group attached to a stereocenter, makes it a valuable building block in asymmetric synthesis and a potential candidate in medicinal chemistry. Understanding its solubility in various organic solvents is crucial for its application in synthesis, purification, formulation, and analytical method development.

Solubility Data

A comprehensive search of scientific literature and chemical databases reveals a notable absence of specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **(S)-(+)-Mandelamide** in a range of common organic solvents. However, qualitative solubility information can be inferred from various studies that involve the use of this compound. This information is summarized in the table below.

Table 1: Qualitative Solubility of **(S)-(+)-Mandelamide** in Select Organic Solvents

Solvent	Qualitative Solubility	Notes
Ethanol	Soluble, especially when heated.	Mandelamide can be recrystallized from hot absolute ethanol, indicating good solubility at elevated temperatures and lower solubility at reduced temperatures. [1]
Methanol	Soluble, especially when heated.	(S)-(+)-Mandelamide has been noted to dissolve in methanol upon heating for crystallization purposes. A slurry of mandelamide in methanol is also used in chiral resolution studies. [2] [3]
Tetrahydrofuran (THF) / Toluene Mixture	Soluble when heated.	A 1:1 (v/v) mixture of THF and toluene has been used to dissolve (S)-(+)-Mandelamide for crystallization. [3]
Ethyl Acetate	Used as a solvent in liquid-assisted grinding.	While not indicative of high solubility, its use suggests some degree of interaction and potential for partial solubility. [3]
Dichloromethane (DCM)	Likely soluble to some extent.	Dichloromethane is a versatile solvent for many organic compounds; however, specific data for (S)-(+)-Mandelamide is not available. [4] [5] [6]
Acetone	No specific data available.	Acetone is a polar aprotic solvent that can dissolve a wide range of organic compounds. Its suitability for (S)-(+)-Mandelamide would

require experimental
verification.

Experimental Protocol for Solubility Determination

To address the gap in quantitative data, this section provides a detailed methodology for determining the solubility of **(S)-(+)-Mandelamide** in various organic solvents using the widely accepted isothermal shake-flask method.^{[7][8][9]}

Materials and Equipment

- **(S)-(+)-Mandelamide**: High purity, crystalline solid.
- Solvents: Analytical grade or higher purity of the desired organic solvents.
- Analytical Balance: Capable of measuring to at least 0.1 mg.
- Thermostatic Shaker or Water Bath: Capable of maintaining a constant temperature (± 0.1 °C).
- Glass Vials or Flasks with Secure Caps: To prevent solvent evaporation.
- Syringe Filters: With a pore size appropriate to remove undissolved solids (e.g., 0.22 μm or 0.45 μm), made of a material compatible with the solvent.
- Volumetric Flasks and Pipettes: For accurate dilutions.
- Analytical Instrument: High-Performance Liquid Chromatography (HPLC) with a UV detector is recommended for accurate quantification. A UV-Vis spectrophotometer can also be used if a valid calibration curve is established.

Procedure

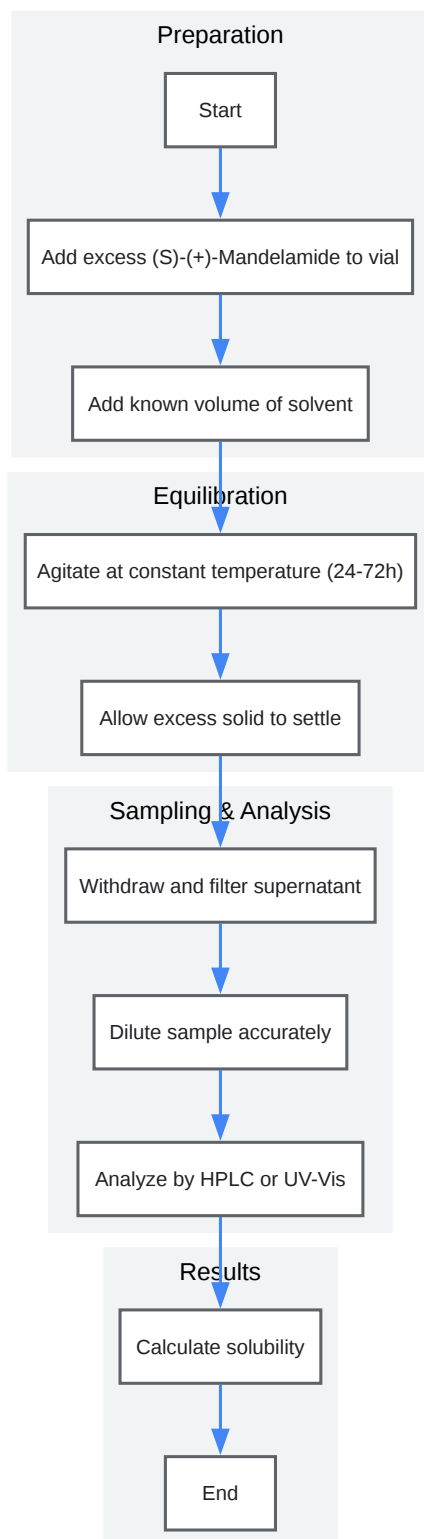
- Preparation of Saturated Solution:
 - Add an excess amount of solid **(S)-(+)-Mandelamide** to a pre-weighed glass vial or flask. The excess of solid is crucial to ensure that equilibrium with the solid phase is achieved.

- Record the exact mass of the added solid.
- Add a known volume or mass of the desired organic solvent to the vial.
- Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to ensure that equilibrium is reached. A period of 24 to 72 hours is typically recommended.[7] Preliminary experiments can be conducted to determine the time required to reach a plateau in concentration.
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the vials to stand undisturbed at the constant temperature for a short period (e.g., 30 minutes) to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean, pre-weighed vial to remove all undissolved solid particles. This step should be performed quickly to minimize temperature changes and solvent evaporation.
- Quantification:
 - Accurately weigh the filtered sample.
 - Dilute the filtered sample with a known volume of a suitable solvent (often the same solvent used for the solubility test or the mobile phase for HPLC) in a volumetric flask to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted sample using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of **(S)-(+)-Mandelamide**.
- Calculation of Solubility:

- From the measured concentration and the dilution factor, calculate the concentration of **(S)-(+)-Mandelamide** in the original saturated solution.
- Express the solubility in desired units, such as g/100 mL, mg/mL, or mol/L.

Workflow Diagram for Solubility Determination

Experimental Workflow for Solubility Determination

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